

4-Benzylmorpholine CAS number and structure elucidation

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Compound of Interest

Compound Name: 4-Benzylmorpholine

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4-Benzylmorpholine: A Comprehensive Technical Guide

An In-depth Whitepaper on the Core Properties, Structure Elucidation, and Synthesis of **4-Benzylmorpholine** for Researchers, Scientists, and Drug Development Professionals.

Abstract

This technical guide provides a detailed overview of **4-benzylmorpholine**, a key intermediate in the synthesis of various biologically active compounds. The document outlines its chemical identity, including its CAS number and structural formula. A significant focus is placed on the elucidation of its structure through a comprehensive analysis of its spectroscopic data, including ^1H NMR, ^{13}C NMR, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). Detailed experimental protocols for its synthesis via N-alkylation of morpholine and subsequent purification are provided. All quantitative data is presented in clearly structured tables for ease of reference and comparison. Furthermore, this guide includes a visual representation of the synthetic workflow, rendered using Graphviz, to facilitate a clear understanding of the process.

Chemical Identity and Physical Properties

4-Benzylmorpholine, also known as N-benzylmorpholine, is a tertiary amine belonging to the morpholine class of heterocyclic compounds. It is characterized by a morpholine ring N-substituted with a benzyl group.

Property	Value	Reference
CAS Number	10316-00-4	[1]
Molecular Formula	C ₁₁ H ₁₅ NO	[1]
Molecular Weight	177.24 g/mol	[1]
IUPAC Name	4-benzylmorpholine	[1]
Synonyms	N-benzylmorpholine, Morpholine, 4-(phenylmethyl)-	[1]
Appearance	Colorless liquid	[2]
Boiling Point	162-164 °C	[2]
Solubility	Soluble in many organic solvents such as ethanol, ether, and benzene.	[2]

Structure Elucidation

The structural confirmation of **4-benzylmorpholine** is achieved through a combination of spectroscopic techniques. Each method provides unique insights into the molecular framework of the compound.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H NMR spectrum of **4-benzylmorpholine** exhibits characteristic signals corresponding to the protons of the benzyl and morpholine moieties. The integration of these signals confirms the proton count of the molecule.

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~7.20-7.40	Multiplet	5H	Aromatic protons (C ₆ H ₅)
~3.50	Singlet	2H	Benzyl methylene protons (-CH ₂ -Ph)
~3.60-3.80	Triplet	4H	Morpholine protons adjacent to oxygen (-O-CH ₂ -)
~2.40-2.60	Triplet	4H	Morpholine protons adjacent to nitrogen (-N-CH ₂ -)

Note: The exact chemical shifts and coupling constants can vary slightly depending on the solvent and the spectrometer's field strength.

¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹³C NMR spectrum provides information on the carbon skeleton of **4-benzylmorpholine**. The number of signals corresponds to the number of unique carbon environments in the molecule.

Chemical Shift (δ) ppm	Assignment
~138	Quaternary aromatic carbon (C-Ar)
~129	Aromatic methine carbons (CH-Ar)
~128	Aromatic methine carbons (CH-Ar)
~127	Aromatic methine carbons (CH-Ar)
~67	Morpholine carbons adjacent to oxygen (-O-CH ₂ -)
~63	Benzyl methylene carbon (-CH ₂ -Ph)
~54	Morpholine carbons adjacent to nitrogen (-N-CH ₂ -)

Infrared (IR) Spectroscopy

The IR spectrum of **4-benzylmorpholine** displays characteristic absorption bands corresponding to the vibrational frequencies of its functional groups.

Wavenumber (cm ⁻¹)	Intensity	Functional Group Assignment
3000-3100	Medium	Aromatic C-H stretch
2800-3000	Strong	Aliphatic C-H stretch (CH ₂ groups)
1600, 1495, 1450	Medium	Aromatic C=C skeletal vibrations
1115	Strong	C-O-C stretch (ether linkage in morpholine)
740, 700	Strong	C-H out-of-plane bending (monosubstituted benzene)

Mass Spectrometry (MS)

The mass spectrum of **4-benzylmorpholine** provides information about its molecular weight and fragmentation pattern upon ionization.

m/z	Relative Intensity	Proposed Fragment
177	Moderate	[M] ⁺ (Molecular ion)
91	High	[C ₇ H ₇] ⁺ (Tropylium ion, from cleavage of the benzyl group)
86	Moderate	[C ₄ H ₈ NO] ⁺ (Fragment from the morpholine ring)

Synthesis of 4-Benzylmorpholine

A common and efficient method for the synthesis of **4-benzylmorpholine** is the N-alkylation of morpholine with benzyl chloride. This reaction proceeds via a nucleophilic substitution mechanism where the nitrogen atom of the morpholine acts as the nucleophile.

Experimental Protocol: N-Alkylation of Morpholine

Materials:

- Morpholine
- Benzyl chloride
- Potassium carbonate (K₂CO₃) or another suitable base
- Acetone or another suitable solvent
- Dichloromethane (for extraction)
- Water
- Sodium sulfate (Na₂SO₄) or Magnesium sulfate (MgSO₄) (for drying)

Procedure:

- To a round-bottom flask, add morpholine (1.0 equivalent) and a suitable solvent such as acetone.
- Add a base, such as potassium carbonate (1.2 equivalents), to the mixture.
- While stirring, add benzyl chloride (1.1 equivalents) dropwise to the reaction mixture.
- The reaction mixture is then typically stirred at room temperature or gently heated under reflux for several hours until the reaction is complete (monitored by TLC).
- After completion, the inorganic salts are filtered off.
- The solvent is removed from the filtrate under reduced pressure.
- The residue is taken up in dichloromethane and washed with water to remove any remaining inorganic impurities.
- The organic layer is dried over anhydrous sodium sulfate or magnesium sulfate, filtered, and the solvent is evaporated to yield the crude **4-benzylmorpholine**.

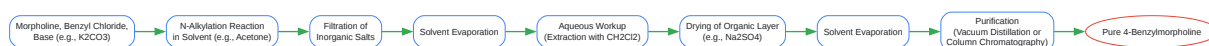
Purification

The crude product can be purified by vacuum distillation or flash column chromatography on silica gel to obtain pure **4-benzylmorpholine**. For column chromatography, a typical eluent system would be a mixture of ethyl acetate and hexanes.

Visualized Workflow and Pathways

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis and purification of **4-benzylmorpholine**.

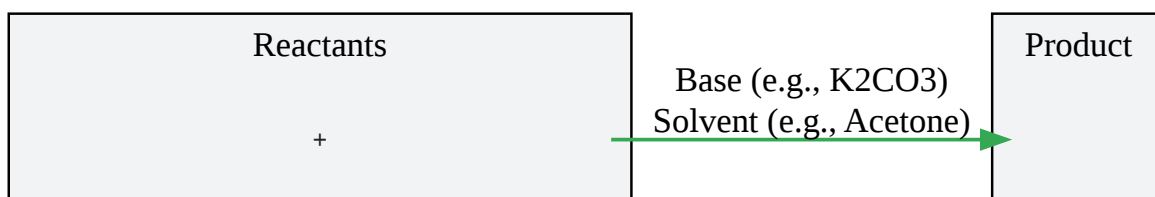


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Caption: General workflow for the synthesis of **4-Benzylmorpholine**.

Reaction Pathway

The following diagram illustrates the chemical transformation occurring during the synthesis.



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Caption: Reaction scheme for the synthesis of **4-Benzylmorpholine**.

Conclusion

This technical guide has provided a comprehensive overview of **4-benzylmorpholine**, detailing its chemical properties, structural elucidation through various spectroscopic methods, and a detailed protocol for its synthesis. The presented data and workflows are intended to be a valuable resource for researchers and professionals in the fields of chemistry and drug development, facilitating a deeper understanding and practical application of this important chemical intermediate.

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References

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